

2-Fluoro-5-nitroaniline CAS number and structure

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Compound of Interest

Compound Name: 2-Fluoro-5-nitroaniline

Cat. No.: B1294389

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An In-depth Technical Guide to **2-Fluoro-5-nitroaniline**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Fluoro-5-nitroaniline**, a key chemical intermediate. It covers its chemical identity, physical and spectroscopic properties, synthesis protocols, and applications, with a focus on its role in pharmaceutical development.

Chemical Identity and Structure

2-Fluoro-5-nitroaniline is an aromatic organic compound with the chemical formula $C_6H_5FN_2O_2$.^{[1][2]} Its structure consists of a benzene ring substituted with a fluorine atom, a nitro group, and an amino group.

CAS Number: 369-36-8^{[1][2][3]}

IUPAC Name: **2-fluoro-5-nitroaniline**^{[3][4]}

Synonyms: 1-Amino-2-fluoro-5-nitrobenzene, Benzenamine, 2-fluoro-5-nitro-[2]

The molecular structure is essentially planar, with a slight dihedral angle between the nitro group and the benzene ring.^[5] An intramolecular hydrogen bond is observed between the amino group and the fluorine atom.^[5]

Molecular Structure:

Caption: Chemical structure of **2-Fluoro-5-nitroaniline**.

Physicochemical and Spectroscopic Properties

A summary of the key properties of **2-Fluoro-5-nitroaniline** is presented in the tables below.

Table 1: Chemical Identifiers and Physical Properties

Property	Value	Reference
Molecular Formula	C ₆ H ₅ FN ₂ O ₂	[1][3][4]
Molecular Weight	156.11 g/mol	[3][6]
Appearance	White to amber, ochre to light brown crystalline powder or chunks.	[4][6]
Melting Point	97-100 °C (lit.)	[6]
Purity	≥98%	[6][7]
InChI Key	KJVBJICWGQIM0Z- UHFFFAOYSA-N	[3][4]
SMILES String	Nc1cc(ccc1F)--INVALID-LINK-- =O	[4]
Flash Point	91 °C (195.8 °F) - closed cup	

Table 2: Spectroscopic Data

Spectrum Type	Data Availability	Reference
¹ H NMR	Available	[8]
¹³ C NMR	Available	[8]
Infrared (IR)	Available	[2][8]
Mass Spectrometry (MS)	Available (Electron Ionization)	[2][9]
Raman	Available	[3][10]

Table 3: Crystallographic Data

Parameter	Value	Reference
Crystal System	Monoclinic	[5]
Space Group	P2 ₁ /n	[5]
Cell Dimensions	$a = 12.1967 \text{ \AA}$, $b = 3.7559 \text{ \AA}$, $c = 14.4539 \text{ \AA}$	[5]
Cell Angles	$\alpha = 90^\circ$, $\beta = 102.143^\circ$, $\gamma = 90^\circ$	[5]

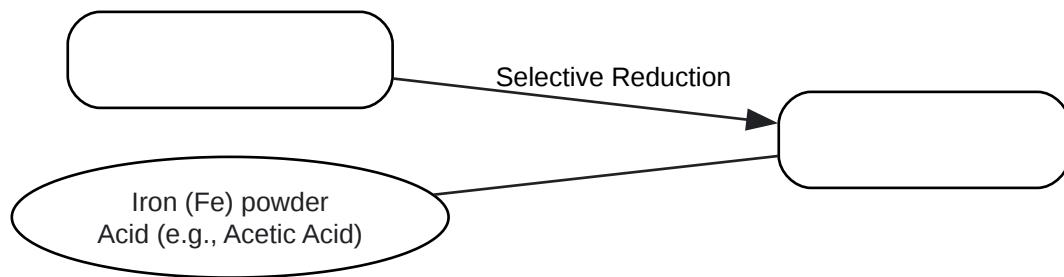
Experimental Protocols: Synthesis

2-Fluoro-5-nitroaniline is an important intermediate in organic synthesis.[11] Several methods for its preparation have been reported, primarily involving the selective reduction of 2,4-dinitrofluorobenzene.

Method 1: Selective Reduction using Iron

A common and effective method involves the selective reduction of the nitro group at the 2-position of 2,4-dinitrofluorobenzene using iron powder in the presence of an acid, such as acetic acid or hydrochloric acid.[12]

Reaction Scheme:



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Caption: Synthesis of **2-Fluoro-5-nitroaniline** via selective reduction.

Detailed Protocol:

- Reaction Setup: To a suitable reaction vessel, add 2,4-dinitrofluorobenzene.
- Reagent Addition: Introduce iron powder (reduced or electrolytic iron is preferred) and an acid (e.g., acetic acid or hydrochloric acid).[\[12\]](#) The molar ratio of iron to 2,4-dinitrofluorobenzene is typically between 2.5 and 4.[\[12\]](#)
- Reaction Conditions: The reaction is carried out to selectively reduce the nitro group at the 2-position.
- Work-up and Purification: After the reaction is complete, the mixture undergoes post-treatment procedures such as concentration and extraction to isolate the crude product.[\[12\]](#) Further purification can be achieved by chromatography, distillation, or recrystallization to yield pure **2-Fluoro-5-nitroaniline**.[\[12\]](#)

Method 2: Catalytic Hydrogenation

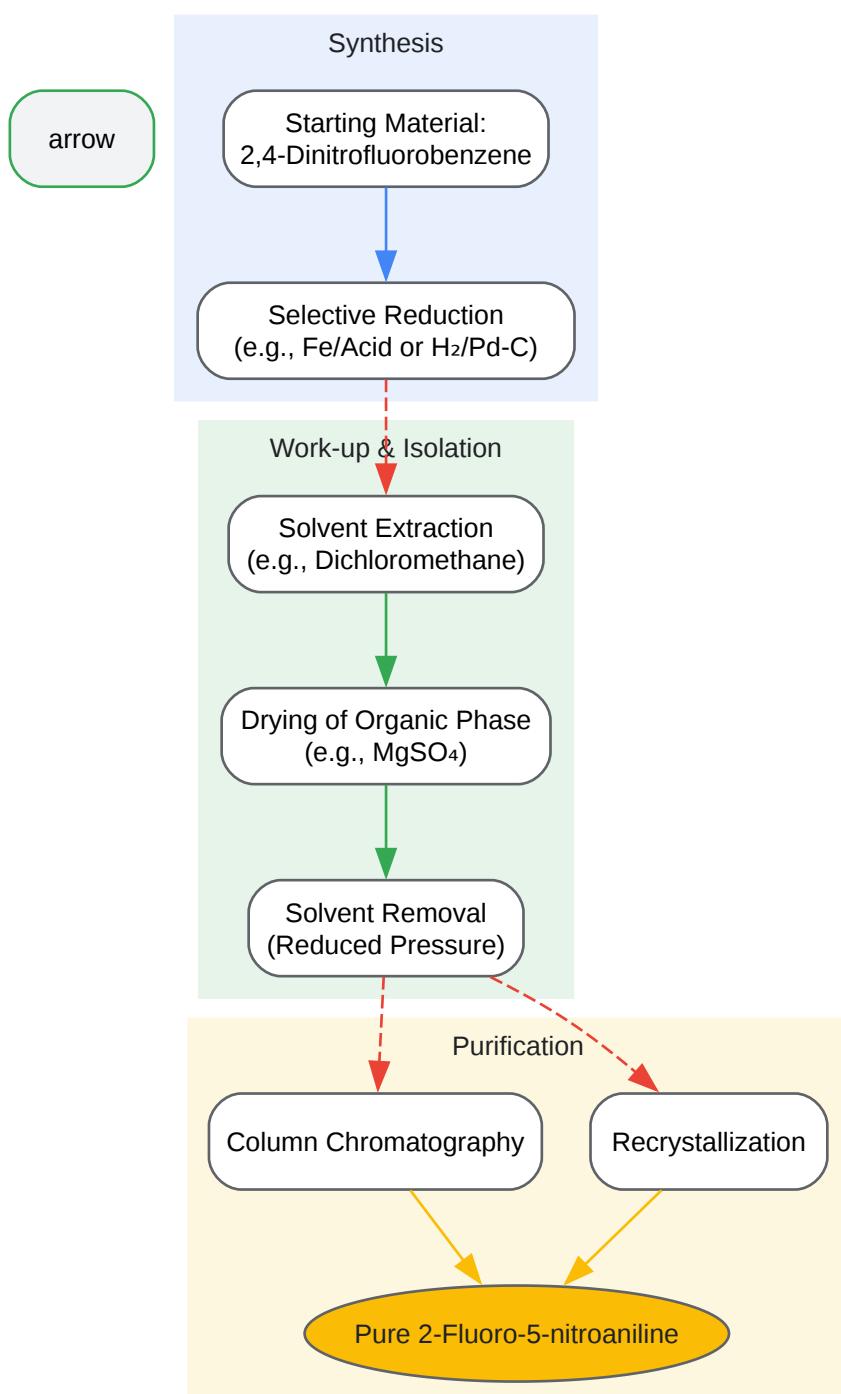
Another reported synthesis route involves the catalytic hydrogenation of 2,4-dinitrofluorobenzene using a palladium-carbon (Pd/C) catalyst.[\[13\]](#)

Detailed Protocol:

- Reaction Setup: In a Parr hydrogenation unit, combine 2,4-dinitrofluorobenzene, 5% palladium-on-carbon catalyst, glacial acetic acid, and anhydrous ethanol.[\[13\]](#)
- Reaction Conditions: Maintain the reaction mixture temperature at 20-25°C under a hydrogen pressure of 370 psi for approximately 2.5 hours.[\[13\]](#)
- Work-up: After the reaction, extract the product with dichloromethane and dry the organic phases over anhydrous magnesium sulfate.[\[13\]](#)
- Purification: Remove the solvent under reduced pressure. The resulting residue is first filtered through a silica gel pad and then further purified by column chromatography using a dichloromethane:heptane (80:20, v/v) eluent to obtain the final product.[\[13\]](#)

Experimental Workflow

The general workflow for the synthesis and purification of **2-Fluoro-5-nitroaniline** is illustrated below.



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Caption: General experimental workflow for synthesis and purification.

Applications in Research and Drug Development

2-Fluoro-5-nitroaniline is a valuable building block and intermediate in the synthesis of various organic molecules.[\[6\]](#)[\[13\]](#)

- Pharmaceutical Intermediate: It is widely used as an intermediate in the synthesis of pharmaceuticals.[\[6\]](#)[\[14\]](#) While specific drug development pathways involving this exact molecule are proprietary, related structures like 5-Fluoro-2-nitroaniline are crucial in synthesizing anti-cancer agents.[\[14\]](#) For instance, the related compound 4-Fluoro-2-Methoxy-5-nitroaniline is a key intermediate in the synthesis of Mereletinib, a potent inhibitor of the BRAFV600E kinase for cancer treatment.[\[15\]](#)[\[16\]](#)
- Agrochemicals: This compound serves as a starting material for the production of various herbicides, including tetrahydropthalimides, hydantoins, and urazoles.[\[12\]](#)
- Dyes and Pigments: It can be utilized in the synthesis of dyes and pigments.[\[5\]](#)

Safety and Handling

2-Fluoro-5-nitroaniline is classified as a flammable solid and can cause skin and serious eye irritation.[\[3\]](#)[\[17\]](#) It may also cause respiratory irritation.[\[17\]](#)

Hazard Classifications:

- Flammable Solid (Category 1)[\[17\]](#)
- Skin Irritant (Category 2)
- Eye Irritant (Category 2)
- Specific Target Organ Toxicity (Single Exposure), Respiratory System (Category 3)[\[17\]](#)

Handling and Storage:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[\[17\]](#)[\[18\]](#) Use a NIOSH/MSHA approved respirator if exposure limits are exceeded.[\[17\]](#)
- Handling: Use only in a well-ventilated area or under a chemical fume hood.[\[17\]](#)[\[18\]](#) Avoid breathing dust.[\[17\]](#) Keep away from heat, sparks, and open flames.[\[17\]](#)

- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[17][18]
- Incompatible Materials: Acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[18]

First Aid Measures:

- In case of eye contact: Rinse cautiously with water for several minutes.[17]
- In case of skin contact: Wash with plenty of soap and water.[17]
- If inhaled: Remove the victim to fresh air.[17]

Always consult the Safety Data Sheet (SDS) for complete safety and handling information before use.[17][18][19]

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